

A Technical Guide to Phosphorylation using Diphenyl Chlorophosphonate-d10

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Compound of Interest

Compound Name: *Diphenyl Chlorophosphonate-d10*

Cat. No.: *B15553183*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the application of **Diphenyl Chlorophosphonate-d10** as a versatile reagent for phosphorylation, a fundamental process in cellular signaling and a crucial step in the synthesis of many pharmaceutical compounds. While this guide focuses on the deuterated analogue, it is important to note that its reactivity is considered analogous to its non-deuterated counterpart, Diphenyl Chlorophosphate (DPCP). The primary use of the deuterated form is in tracer studies and mass spectrometry-based analyses, where its distinct isotopic signature allows for precise tracking and quantification.

Introduction to Diphenyl Chlorophosphonate and its Role in Phosphorylation

Diphenyl Chlorophosphonate, also known as Diphenyl Phosphorochloridate, is a highly effective phosphorylating agent.^[1] Its utility stems from the electrophilic nature of the phosphorus atom and the presence of a good leaving group (chloride), facilitating the transfer of a diphenyl phosphate group to a variety of nucleophiles, including alcohols and amines.^[2] This reaction is central to the synthesis of phosphate esters and phosphoramidates, which are key structural motifs in many biologically active molecules.^{[1][2]}

The introduction of a phosphate group can significantly alter the biological activity, solubility, and pharmacokinetic profile of a molecule. In drug development, phosphorylation is a key

strategy for creating prodrugs, modifying the properties of active pharmaceutical ingredients (APIs), and synthesizing nucleotide analogues for antiviral and anticancer therapies.

Physicochemical Properties and Handling

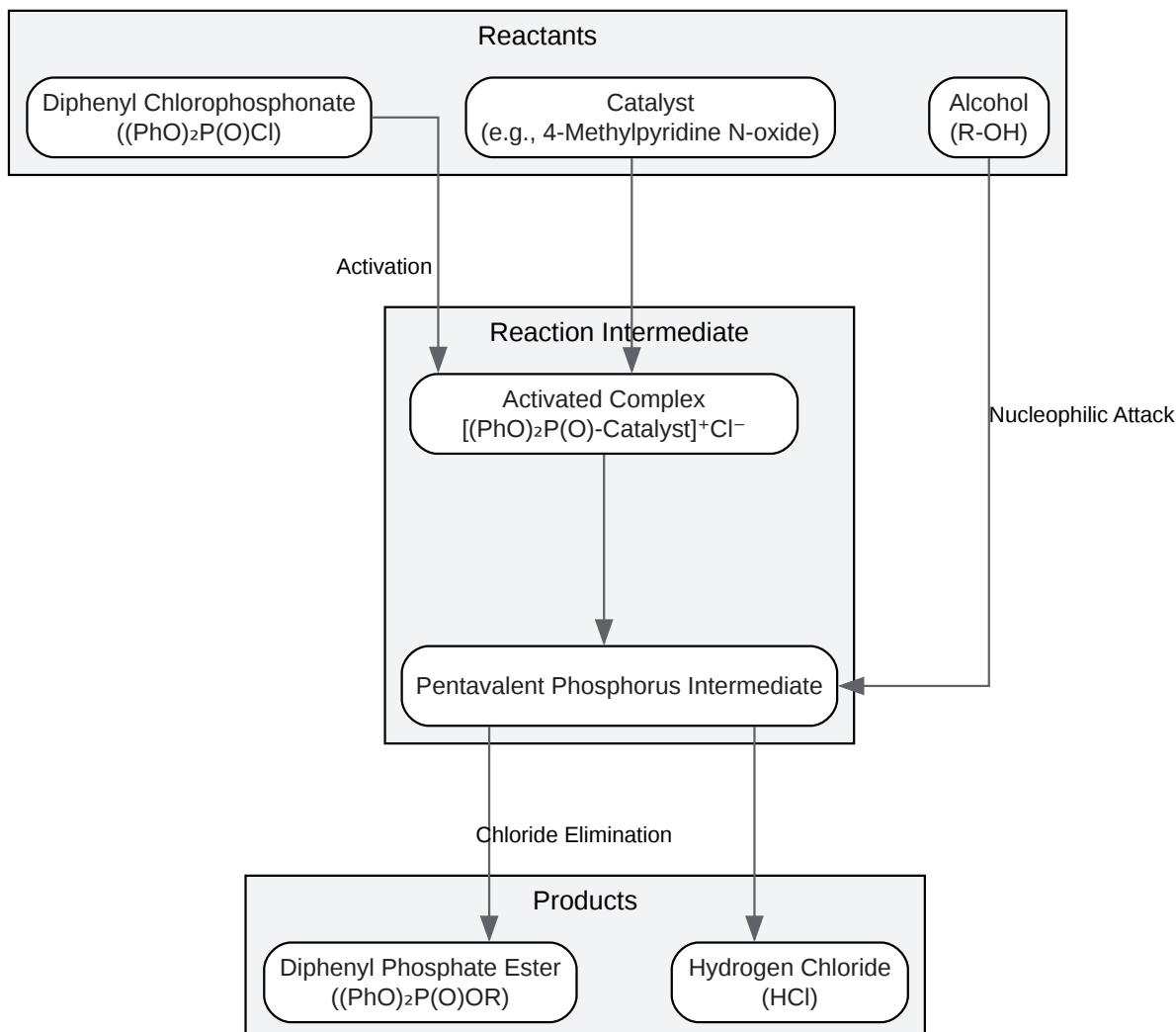
Diphenyl Chlorophosphonate is a colorless to light yellow liquid that is sensitive to moisture and should be stored in a dry, inert atmosphere.^[3] It is incompatible with strong bases, oxidizing agents, and alcohols, and appropriate safety precautions should be taken during handling.^[4]

Table 1: Physicochemical Properties of Diphenyl Chlorophosphate

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₂ H ₁₀ ClO ₃ P |
| Molecular Weight | 268.63 g/mol |
| Appearance | Colorless to light yellow liquid |
| Boiling Point | 149-152 °C at 5 mmHg |
| Density | 1.296 g/mL at 25 °C |

The Mechanism of Phosphorylation

The phosphorylation of an alcohol by Diphenyl Chlorophosphonate proceeds via a nucleophilic substitution reaction. The lone pair of electrons on the oxygen atom of the alcohol attacks the electrophilic phosphorus atom of the chlorophosphonate. This is often facilitated by a nucleophilic catalyst, such as 4-methylpyridine N-oxide, which activates the Diphenyl Chlorophosphonate, making it more susceptible to nucleophilic attack. The reaction proceeds through a pentavalent phosphorus intermediate, followed by the departure of the chloride leaving group and deprotonation of the alcohol oxygen to yield the final phosphate triester.

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Mechanism of Alcohol Phosphorylation

Experimental Protocols and Quantitative Data

Amine-Free Phosphorylation of Alcohols

A highly efficient method for the phosphorylation of primary and secondary alcohols utilizes Diphenyl Chlorophosphate in the presence of 4-methylpyridine N-oxide as a catalyst and

molecular sieves to ensure anhydrous conditions.^[5] This method provides excellent yields under mild, amine-free conditions.^[5]

Experimental Protocol:

To a solution of the alcohol (1.0 mmol) and 4-methylpyridine N-oxide (0.2 mmol) in anhydrous dichloromethane (5 mL) is added 4 Å molecular sieves (350 mg). The mixture is stirred at room temperature for 10 minutes, after which Diphenyl Chlorophosphate (1.3 mmol) is added dropwise. The reaction is stirred at room temperature and monitored by TLC. Upon completion, the reaction mixture is filtered, and the filtrate is concentrated under reduced pressure. The residue is purified by column chromatography on silica gel to afford the desired diphenyl phosphate ester.

Table 2: Phosphorylation of Various Alcohols with Diphenyl Chlorophosphate^[5]

| Entry | Substrate (Alcohol) | Product | Yield (%) |
|-------|---|---|-----------|
| 1 | 1-Octanol | Diphenyl Octyl Phosphate | 92 |
| 2 | 3-Methyl-1-butanol | Diphenyl (3-Methylbutyl) Phosphate | 92 |
| 3 | 2-Phenylethanol | Diphenyl Phenethyl Phosphate | 93 |
| 4 | (R)-(-)-2,2-Dimethyl-1,3-dioxolane-4-methanol | Diphenyl ((R)-2,2-Dimethyl-1,3-dioxolan-4-yl)methyl Phosphate | 95 |
| 5 | Benzyl alcohol | Benzyl Diphenyl Phosphate | 94 |
| 6 | Cyclohexanol | Cyclohexyl Diphenyl Phosphate | 91 |
| 7 | 2-Heptanol | Diphenyl Heptan-2-yl Phosphate | 90 |
| 8 | 1-Phenylethanol | Diphenyl (1-Phenylethyl) Phosphate | 93 |

Phosphorylation of Amines (Synthesis of Phosphoramides)

The reaction of Diphenyl Chlorophosphate with primary or secondary amines in the presence of a suitable base affords the corresponding phosphoramides in high yields.^[1] 1,4-Dimethylpiperazine (DMP) has been shown to be an effective catalyst for this transformation.^[1]

Experimental Protocol:

To a solution of the amine (1.0 mmol) and 1,4-dimethylpiperazine (1.2 mmol) in anhydrous tetrahydrofuran (10 mL) is added Diphenyl Chlorophosphate (1.1 mmol) dropwise at 0 °C. The

reaction mixture is then stirred at room temperature and monitored by TLC. After completion, the solvent is removed under reduced pressure, and the residue is partitioned between ethyl acetate and water. The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated. The crude product is purified by column chromatography on silica gel to yield the desired diphenyl phosphoramidate.

Table 3: Synthesis of Diphenyl Phosphoramides from Various Amines[1]

| Entry | Substrate (Amine) | Product | Yield (%) |
|-------|-------------------|--|-----------|
| 1 | Aniline | N-Phenyl-P,P-diphenylphosphinic Amide | 92 |
| 2 | 4-Methylaniline | N-(4-Methylphenyl)-P,P-diphenylphosphinic Amide | 95 |
| 3 | 4-Methoxyaniline | N-(4-Methoxyphenyl)-P,P-diphenylphosphinic Amide | 94 |
| 4 | Piperidine | 1-(Diphenoxypyrophoryl)piperidine | 90 |
| 5 | Morpholine | 4-(Diphenoxypyrophoryl)morpholine | 93 |
| 6 | N-Methylaniline | N-Methyl-N-phenyl-P,P-diphenylphosphinic Amide | 88 |

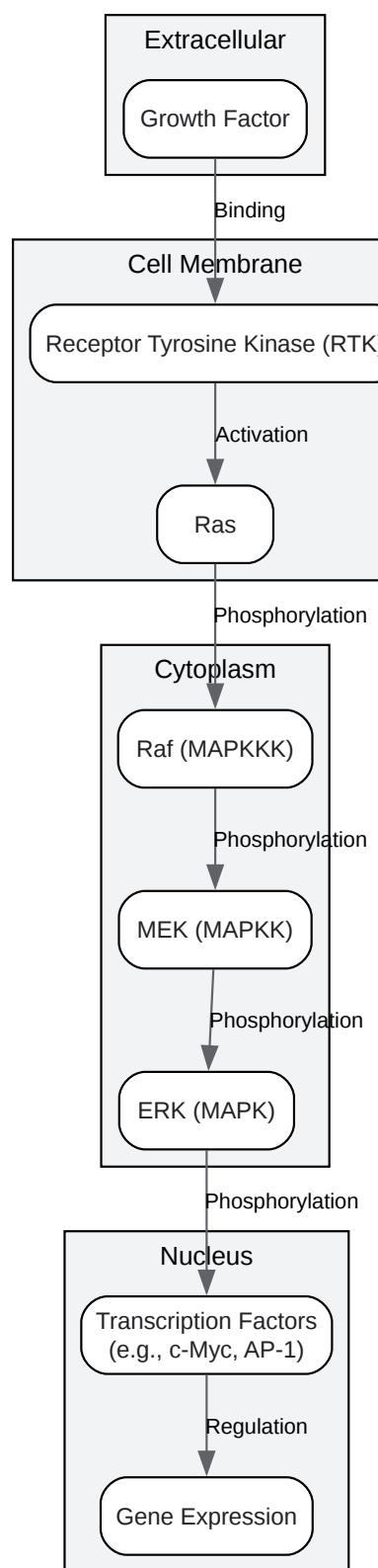
Applications in Drug Development and Biological Research

The ability to introduce a phosphate group into a molecule is of paramount importance in drug development and biological research. Phosphorylation can be used to:

- Improve drug delivery: By converting a drug into a more water-soluble phosphate prodrug, its bioavailability can be enhanced.
- Target specific enzymes: Many enzymes in the body, such as kinases and phosphatases, interact with phosphorylated substrates. Designing drugs that mimic these substrates is a common strategy in drug discovery.
- Synthesize nucleotide analogues: These are critical components in the development of antiviral and anticancer agents.
- Probe biological pathways: The use of isotopically labeled compounds like **Diphenyl Chlorophosphonate-d10** allows researchers to trace the metabolic fate of phosphorylated molecules.

Visualization of a Key Signaling Pathway Involving Phosphorylation: The MAPK Pathway

Phosphorylation is a central mechanism in cellular signal transduction. The Mitogen-Activated Protein Kinase (MAPK) pathway is a classic example of a signaling cascade that relies on a series of phosphorylation events to regulate cell proliferation, differentiation, and survival.

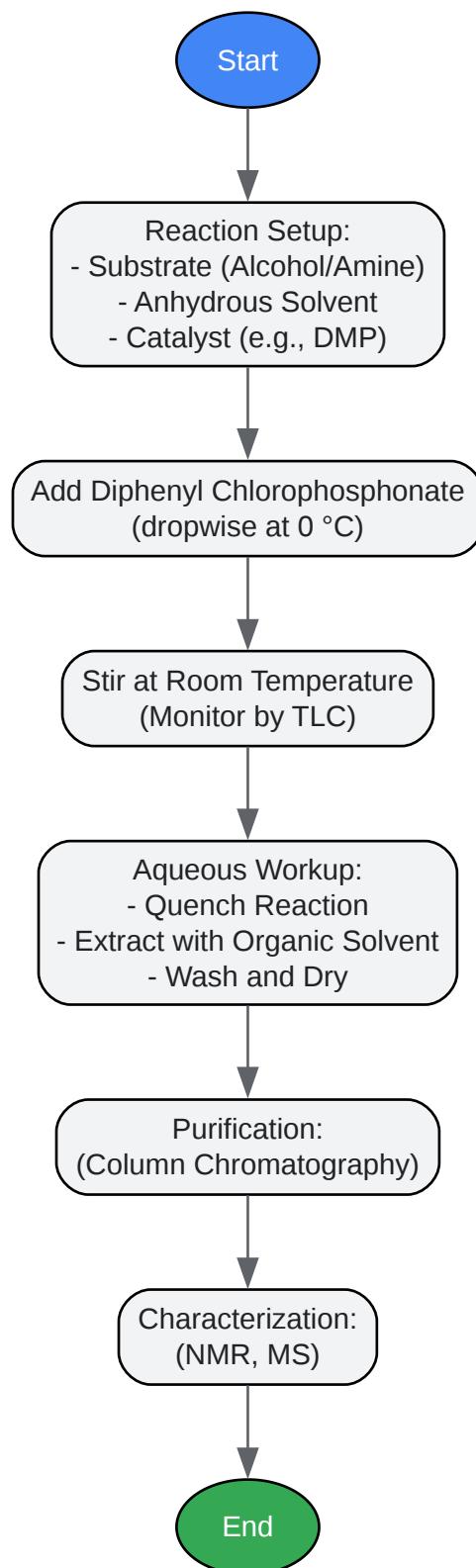


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The MAPK Signaling Pathway

Experimental Workflow for Phosphorylation

The following diagram illustrates a typical workflow for a phosphorylation reaction using Diphenyl Chlorophosphonate.

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Phosphorylation Experimental Workflow

Conclusion

Diphenyl Chlorophosphonate-d10, and its non-deuterated counterpart, are powerful and versatile reagents for the phosphorylation of a wide range of molecules. The methodologies described in this guide provide efficient and high-yielding routes to phosphate esters and phosphoramidates, which are of significant interest to researchers in academia and the pharmaceutical industry. The ability to introduce a phosphate group with high precision is a critical tool for the synthesis of novel therapeutics and for the elucidation of complex biological processes. As with all reactive chemical reagents, appropriate safety measures and handling procedures are essential for its successful and safe implementation in the laboratory.

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